

# Application Note: Propargyl-PEG4-Sulfone-PEG4-acid for Advanced Drug Delivery Systems

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## Compound of Interest

Compound Name: *Propargyl-PEG4-Sulfone-PEG4-acid*

Cat. No.: *B3325094*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Propargyl-PEG4-Sulfone-PEG4-acid** is a heterobifunctional linker designed for the development of advanced drug delivery systems. This molecule incorporates several key features: a propargyl group for "click chemistry," a terminal carboxylic acid for conventional bioconjugation, and two hydrophilic polyethylene glycol (PEG) chains separated by a sulfone group.[1][2] The PEG spacers enhance the solubility and biocompatibility of the resulting conjugate, which can improve pharmacokinetics and reduce immunogenicity.[3][4][5] The propargyl group facilitates highly efficient and specific conjugation to azide-modified molecules via the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction.[6][7] The terminal carboxylic acid allows for straightforward coupling to primary amines on proteins, antibodies, or nanoparticles through the formation of a stable amide bond, typically mediated by activating agents like EDC or DCC.[1] These characteristics make it a versatile tool for constructing complex drug carriers, including antibody-drug conjugates (ADCs), targeted nanoparticles, and Proteolysis Targeting Chimeras (PROTACs).[8][9]

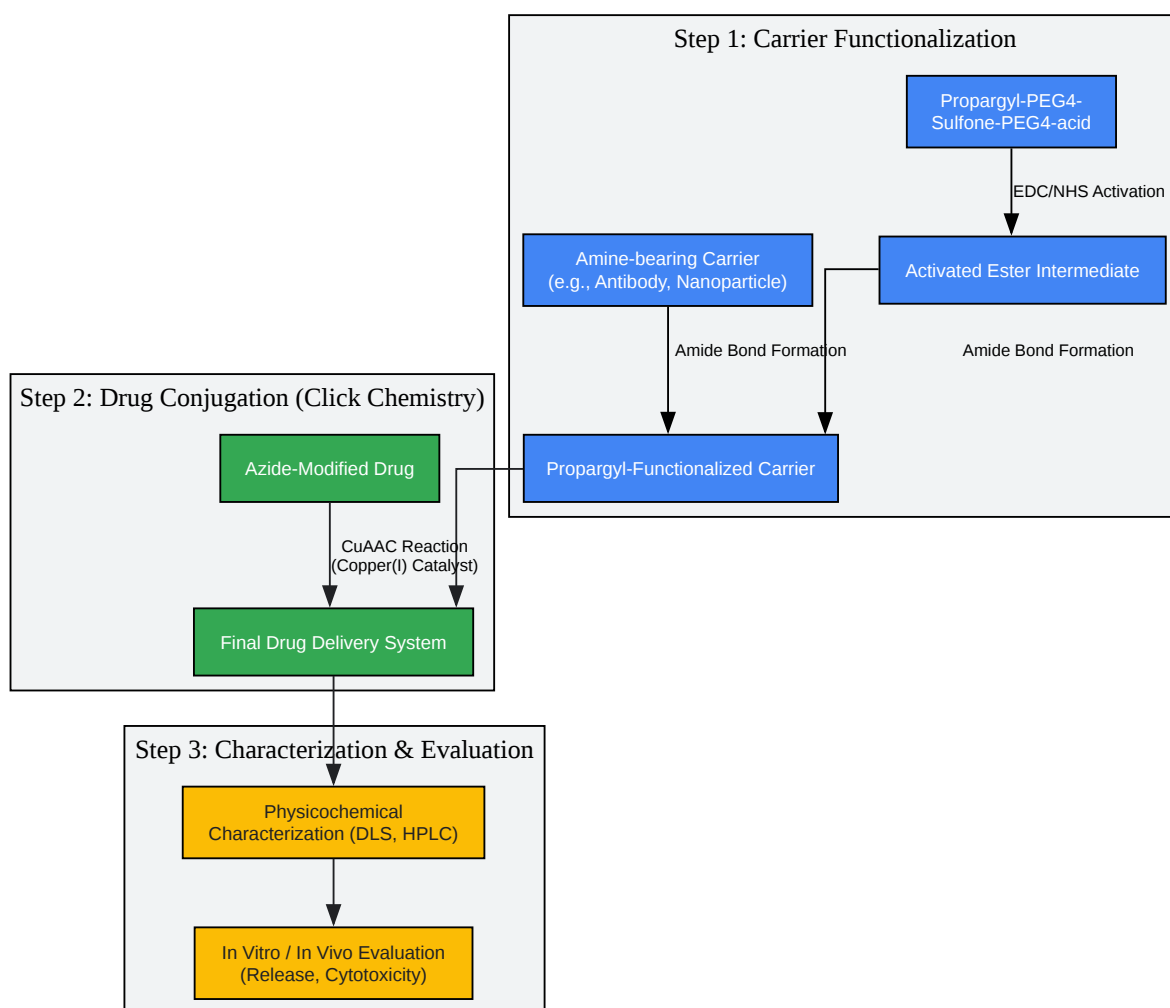
## Physicochemical Properties and Specifications

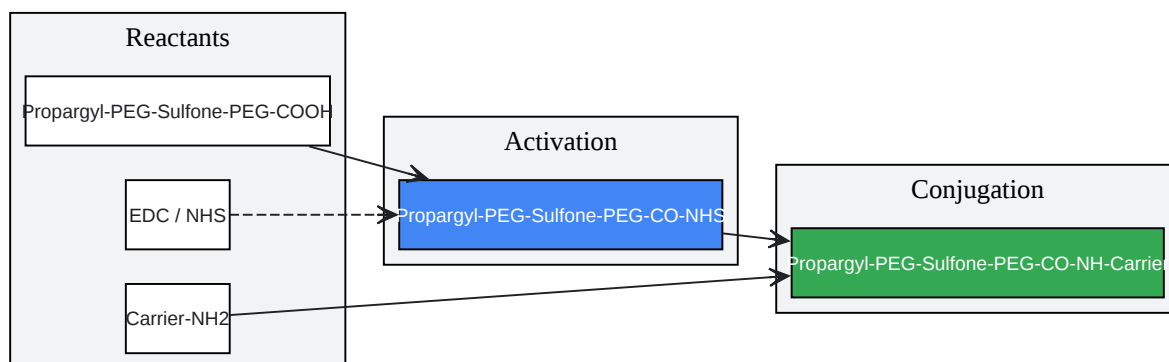
The structural components of **Propargyl-PEG4-Sulfone-PEG4-acid** contribute to its utility in bioconjugation and drug delivery. The table below summarizes its key properties.

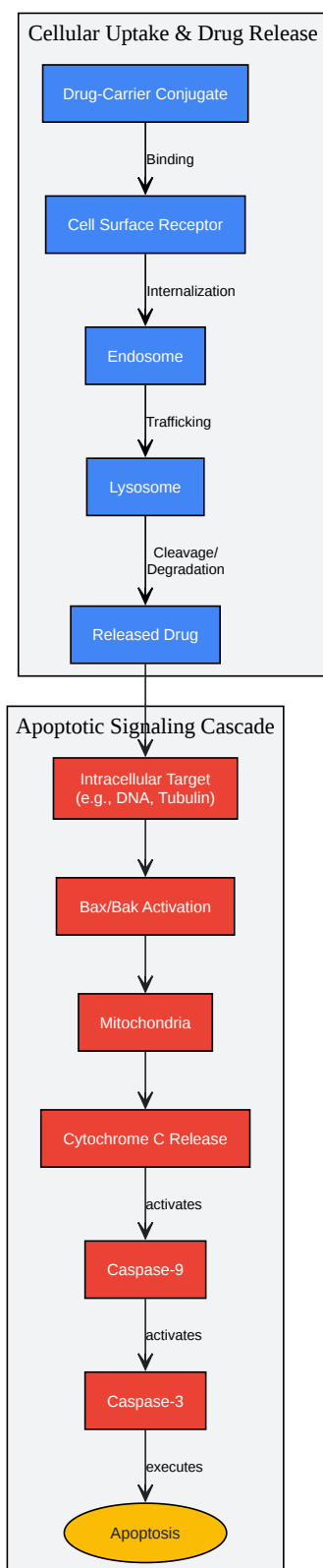
Property	Value	Reference
Functional Groups	Alkyne (Propargyl), Carboxylic Acid	[1]
Linker Type	Heterobifunctional, PEGylated	
Solubility	Soluble in aqueous media and common organic solvents	[2][5]
Purity	Typically >95%	[3]
Storage Conditions	-20°C, under an inert atmosphere	
Primary Applications	Antibody-Drug Conjugates (ADCs), PROTACs, Nanoparticle Functionalization	[3][8]

## Key Applications and Methodologies

**Propargyl-PEG4-Sulfone-PEG4-acid** is primarily used as a bridge to covalently link different components of a drug delivery system. The workflow typically involves two main conjugation steps: attachment of the linker to a carrier molecule (like an antibody or nanoparticle) and subsequent attachment of the therapeutic payload.







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